

An In-depth Technical Guide to 3,4-Dimethoxyphenylacetone: Chemical Properties and Structure

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Compound of Interest

Compound Name: 3,4-Dimethoxyphenylacetone

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Introduction

3,4-Dimethoxyphenylacetone, also known as Veratryl Acetone, is an aromatic ketone that serves as a valuable intermediate in synthetic organic chemistry.^{[1][2]} Its chemical structure, featuring a substituted benzene ring, makes it a precursor in the synthesis of various compounds, notably in the pharmaceutical industry.^[3] This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental protocols for **3,4-Dimethoxyphenylacetone**.

Chemical Structure

The structure of **3,4-Dimethoxyphenylacetone** consists of a benzene ring substituted with two methoxy groups at the 3 and 4 positions, and a propan-2-one group attached to the first position of the ring via a methylene bridge.^[1]

Key Structural Features:

- Aromatic Ring: A stable phenyl group.
- Methoxy Groups (-OCH₃): Two electron-donating groups on the aromatic ring.

- Ketone Group (C=O): A reactive carbonyl functional group.

The presence of these functional groups dictates the chemical reactivity and potential applications of the molecule.

Chemical Identifiers

Identifier	Value
IUPAC Name	1-(3,4-dimethoxyphenyl)propan-2-one[2][3]
CAS Number	776-99-8[2][4]
Molecular Formula	C ₁₁ H ₁₄ O ₃ [2][4]
Molecular Weight	194.23 g/mol [2][4]
InChI	InChI=1S/C11H14O3/c1-8(12)6-9-4-5-10(13-2)11(7-9)14-3/h4-5,7H,6H2,1-3H3[2][5]
InChIKey	UMYZWICEDUEWIM-UHFFFAOYSA-N[2][5]
Canonical SMILES	CC(=O)CC1=CC(=C(C=C1)OC)OC[1][4]
Synonyms	Veratryl acetone, 2-Propanone, 1-(3,4-dimethoxyphenyl)-, 3,4-Dimethoxybenzyl methyl ketone, Veratryl-2-propanone[2][5]

Physicochemical Properties

The physical and chemical properties of **3,4-Dimethoxyphenylacetone** are summarized in the table below. It is important to note that there are some discrepancies in the reported values for melting and boiling points across different sources, which may be attributed to different experimental conditions or purities of the samples.

Property	Value	Source(s)
Appearance	White to off-white crystalline solid, or clear yellow to brown viscous liquid.[1][6]	[1][6]
Odor	Faint aromatic, medicinal, or acetone-like.[1][6]	[1][6]
Melting Point	117-119 °C, 136-139 °C	[6][7]
Boiling Point	198 °C, 135 °C, 154-158 °C (at 12 mmHg), 167 °C (at 17 mmHg)	[3][4][6][7]
Density	1.056 g/cm ³ , 1.153 g/cm ³ (at 0 °C), 1.115 g/mL (at 25 °C)	[4][6][8]
Flash Point	113 °C, >110°C	[3][4]
Refractive Index	1.5358 (at 20 °C), 1.54	[8]
Solubility	Insoluble in water.[1][3][7] Soluble in organic solvents like chloroform and methanol.[7]	[1][3][7]
Stability	Stable under normal temperatures and pressures. [3][6]	[3][6]

Experimental Protocols

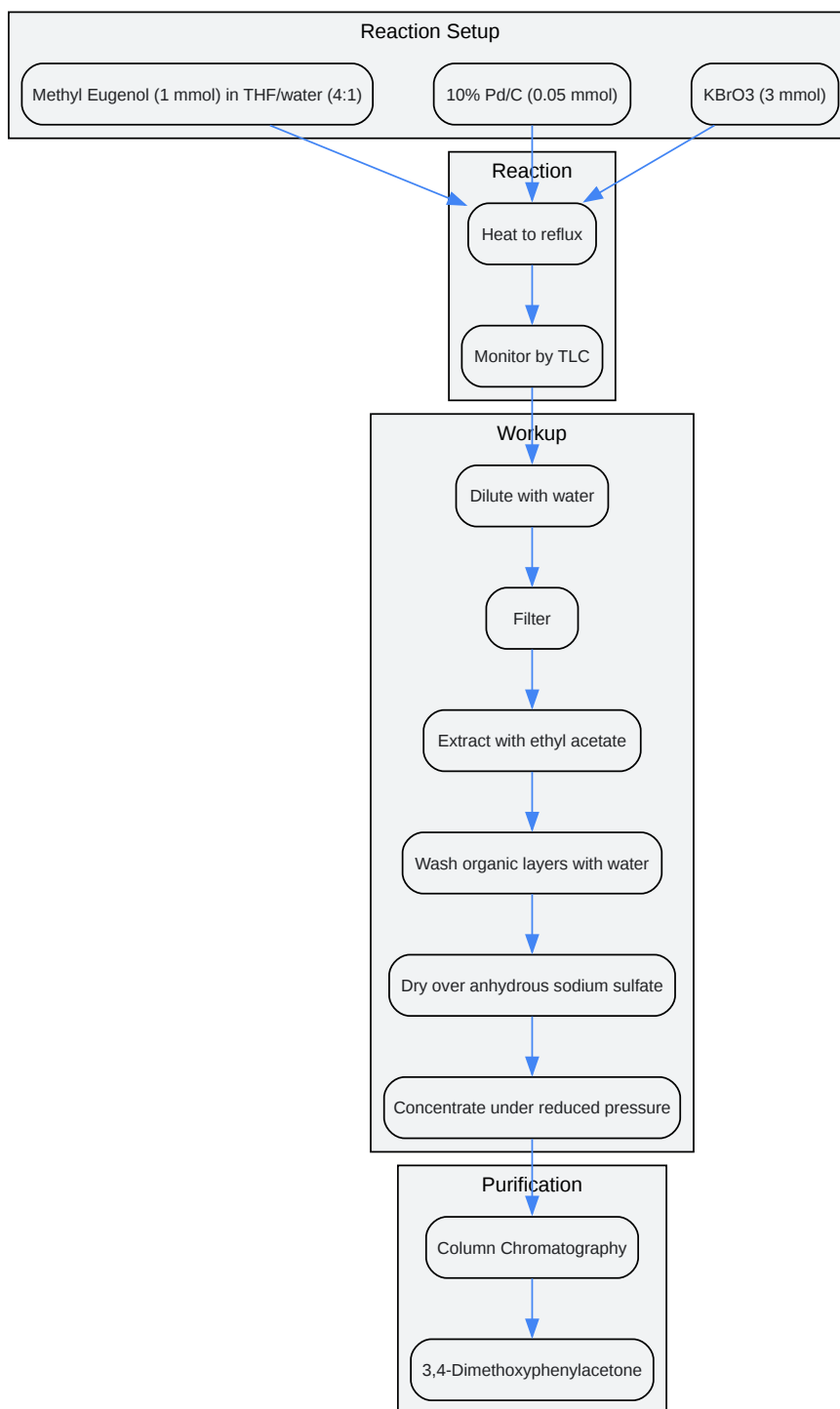
Synthesis of 3,4-Dimethoxyphenylacetone

Two common methods for the synthesis of **3,4-Dimethoxyphenylacetone** are outlined below.

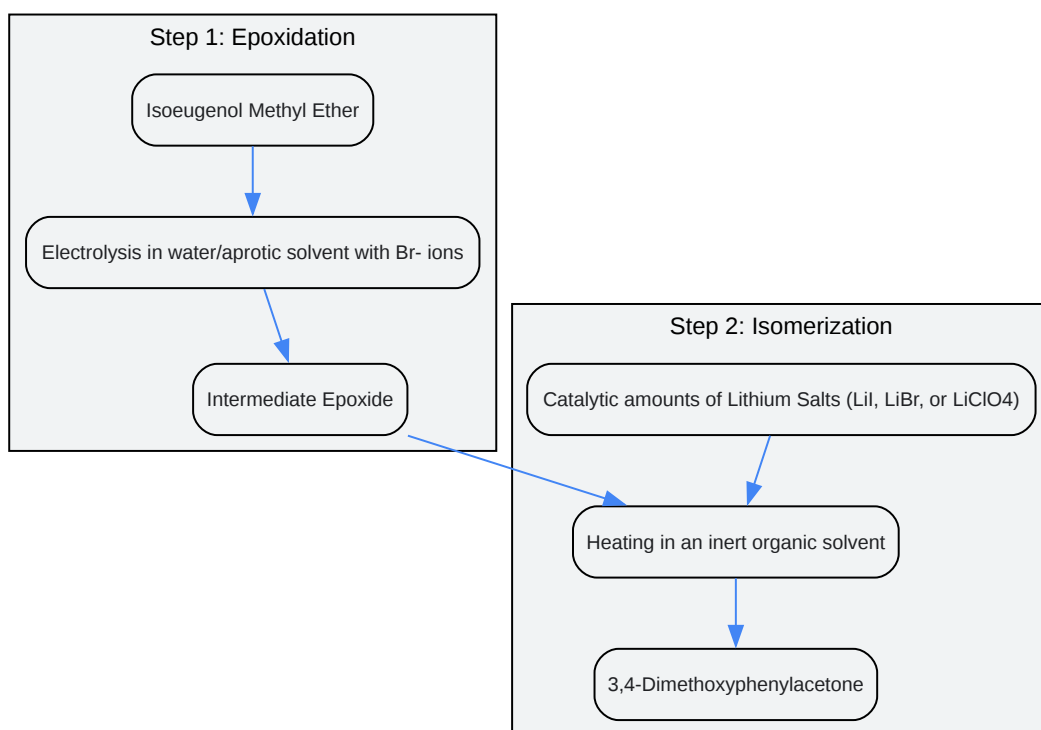
1. Wacker Oxidation of Methyl Eugenol

This method involves the oxidation of methyl eugenol in the presence of a palladium catalyst.
[8][9]

Wacker Oxidation of Methyl Eugenol



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